



"2-Amino-8-oxononanoic acid" stability and storage conditions

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Compound of Interest

Compound Name: 2-Amino-8-oxononanoic acid

Cat. No.: B12426565

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Technical Support Center: 2-Amino-8oxononanoic acid

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **2-Amino-8-oxononanoic acid**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store solid 2-Amino-8-oxononanoic acid?

A: Solid **2-Amino-8-oxononanoic acid**, particularly the hydrochloride (HCl) salt form, should be stored at 4°C in a tightly sealed container, away from moisture. The hydrochloride salt form is generally preferred due to its enhanced water solubility and stability.[1]

Q2: How should I prepare and store stock solutions of **2-Amino-8-oxononanoic acid?**

A: Stock solutions should be prepared in an appropriate solvent, such as DMSO. For optimal stability, it is recommended to store stock solutions in sealed vials at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[2] Always ensure the container is sealed to prevent moisture absorption.[2]

Q3: How long are working solutions of **2-Amino-8-oxononanoic acid** stable?







A: It is highly recommended to prepare working solutions fresh on the day of use, especially for in vivo experiments. The stability of diluted working solutions can be influenced by the buffer composition, pH, and temperature.

Q4: What is the general stability of the keto group in **2-Amino-8-oxononanoic acid?**

A: The keto group in **2-Amino-8-oxononanoic acid** is a reactive moiety. Its reaction via carbonyl condensation generally has slow kinetics and may require acidic pH to achieve acceptable conversion rates. Hydrazones formed from the reaction of the keto group are reported to be stable at a pH range of 6-8 for at least 12 hours at 22°C, but they are labile under more acidic conditions.[3]

Troubleshooting Guide



Issue	Potential Cause	Recommended Solution
Precipitation in stock solution upon thawing	Poor solubility or supersaturation.	Gently warm the solution and/or sonicate to aid in redissolving the compound. For future preparations, consider optimizing the solvent or concentration.
Inconsistent experimental results	Degradation of the compound in working solutions.	Prepare working solutions fresh before each experiment. Avoid repeated freeze-thaw cycles of the stock solution. Aliquot the stock solution upon initial preparation to minimize degradation.
Low yield in labeling reactions	Suboptimal pH for the reaction. Slow reaction kinetics.	The reactivity of the keto group is pH-dependent. Optimize the reaction pH, keeping in mind that acidic conditions may be required for some reactions, while hydrazone formation is more stable at pH 6-8.[3] Allow for sufficient reaction time, as carbonyl condensation reactions can be slow.
Compound degradation suspected	Improper storage conditions (exposure to moisture, light, or non-recommended temperatures).	Review storage conditions for both solid compound and solutions. Ensure containers are tightly sealed and stored at the recommended temperatures, protected from light.

Stability and Storage Conditions Summary



Form	Storage Temperature	Duration	Conditions
Solid (HCl salt)	4°C	Long-term	Sealed container, away from moisture. [1]
Stock Solution	-80°C	Up to 6 months	Sealed container, away from moisture. [2]
Stock Solution	-20°C	Up to 1 month	Sealed container, away from moisture. [2]
Working Solution	N/A	Same day use	Prepare fresh for each experiment.

Experimental Protocols Protocol for Assessing Solution Stability of 2-Amino-8oxononanoic acid

This protocol provides a general framework for evaluating the stability of **2-Amino-8-oxononanoic acid** in a specific buffer system.

- Preparation of Stock Solution:
 - Accurately weigh the solid **2-Amino-8-oxononanoic acid**.
 - o Dissolve in a suitable solvent (e.g., DMSO) to a known concentration (e.g., 10 mM).
- Preparation of Test Samples:
 - Dilute the stock solution to the final desired concentration in the test buffer (e.g., PBS, pH 7.4).
 - Prepare multiple identical samples for analysis at different time points.

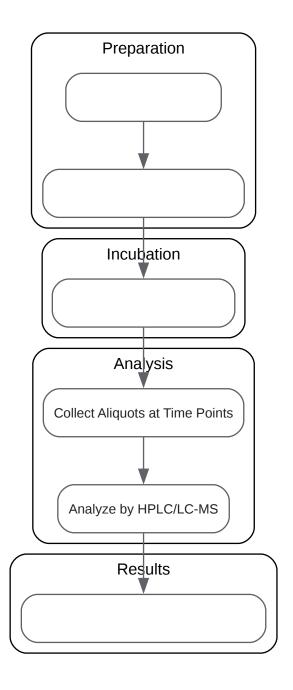


Incubation:

- Store the test samples under the desired experimental conditions (e.g., 4°C, room temperature, 37°C).
- Protect samples from light if light sensitivity is being assessed.
- Time-Point Analysis:
 - At designated time points (e.g., 0, 2, 4, 8, 24 hours), take an aliquot from a sample.
 - Immediately analyze the sample for the concentration of 2-Amino-8-oxononanoic acid.
- Analytical Method:
 - Use a validated analytical method such as HPLC-UV or LC-MS to quantify the remaining amount of 2-Amino-8-oxononanoic acid.
 - Monitor for the appearance of degradation products.
- Data Analysis:
 - Plot the concentration of **2-Amino-8-oxononanoic acid** versus time.
 - Calculate the degradation rate and half-life of the compound under the tested conditions.

Visualizations

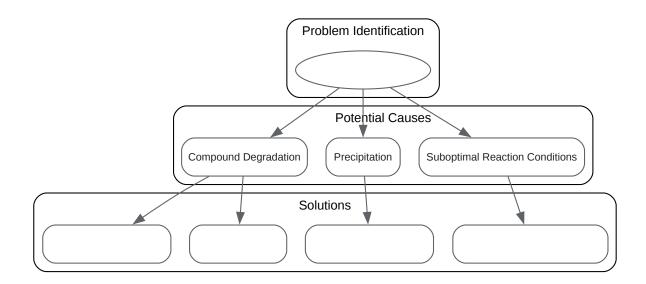




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Caption: Workflow for assessing the solution stability of 2-Amino-8-oxononanoic acid.





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Caption: Troubleshooting logic for inconsistent experimental results.

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